

Application Notes and Protocols: 1-(4-Methyloxazol-2-yl)ethanone in Pharmaceutical Synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(4-Methyloxazol-2-yl)ethanone

Cat. No.: B1590437

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Introduction: The Strategic Importance of the Oxazole Moiety

1-(4-Methyloxazol-2-yl)ethanone (CAS No. 90892-97-0) is a heterocyclic ketone that has emerged as a valuable and versatile intermediate in the landscape of pharmaceutical and agrochemical research.^[1] Its structure, featuring a 4-methyloxazole ring coupled with an acetyl group, presents a unique combination of chemical reactivity and stability. The oxazole ring system is a recognized "privileged scaffold" in medicinal chemistry, frequently employed as a bioisostere for amide and ester functionalities to enhance metabolic stability and refine pharmacokinetic profiles.^[2] This strategic role makes **1-(4-methyloxazol-2-yl)ethanone** a key building block in the synthesis of complex active pharmaceutical ingredients (APIs), particularly in the development of novel antiviral agents.^[3]

This guide provides an in-depth exploration of **1-(4-methyloxazol-2-yl)ethanone**, detailing its synthesis, key reactions, and robust analytical methods for quality control. The protocols are designed for researchers, medicinal chemists, and process development scientists, offering not just procedural steps but also the underlying chemical principles that govern these transformations.

Physicochemical Properties and Handling

A thorough understanding of the physical and chemical properties of a pharmaceutical intermediate is fundamental to its effective use and safe handling.

Property	Value	Source
CAS Number	90892-97-0	
Molecular Formula	C ₆ H ₇ NO ₂	
Molecular Weight	125.13 g/mol	
Appearance	White to off-white solid	
Boiling Point	43-44 °C at 1 mmHg	
Storage	Room temperature, in a dry and sealed container	

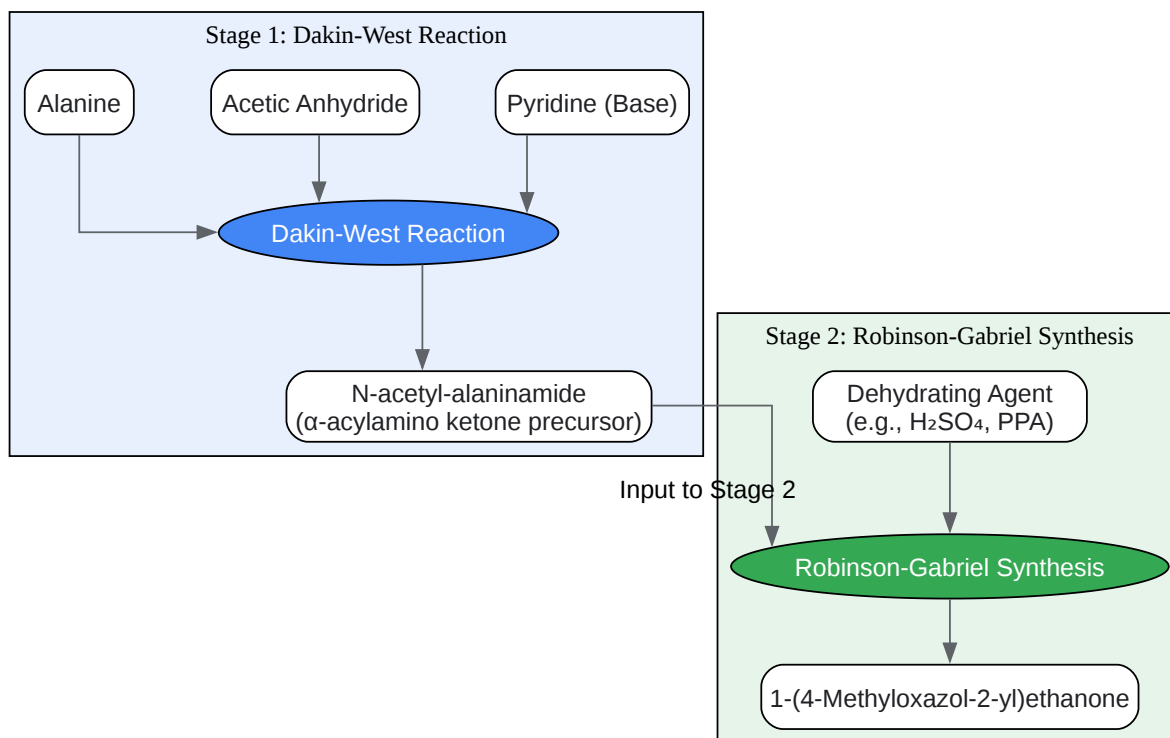
Safety Information:

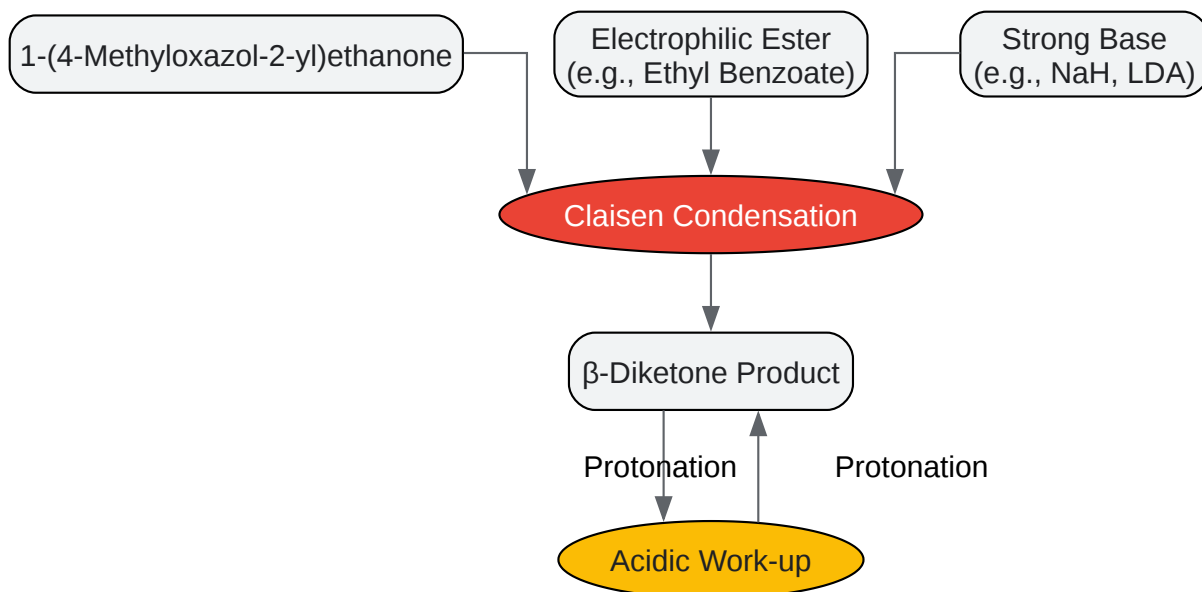
- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261, P264, P270, P271, P280, P302+P352, P304+P340, P305+P351+P338.
- Always consult the Safety Data Sheet (SDS) before handling.

Part 1: Synthesis of 1-(4-Methyloxazol-2-yl)ethanone

The synthesis of the target intermediate is most effectively achieved through a two-stage process, beginning with the formation of a key α -acylamino ketone precursor via the Dakin-West reaction, followed by its cyclodehydration using the Robinson-Gabriel synthesis.^{[2][4][5]}

Logical Workflow for Synthesis





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Sources

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com